

Technical Guide: Storage and Stability of Boc-D-Cys(Trt)-OH

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Compound of Interest

Compound Name: *Boc-d-cys(trt)-oh*

Cat. No.: *B2733854*

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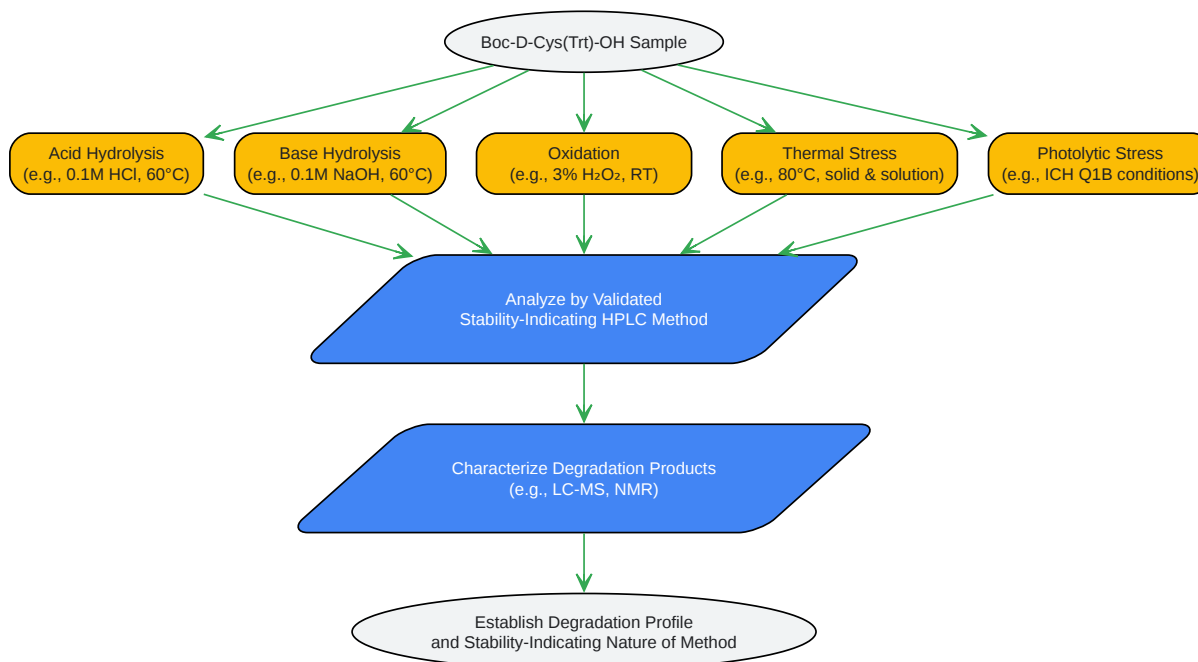
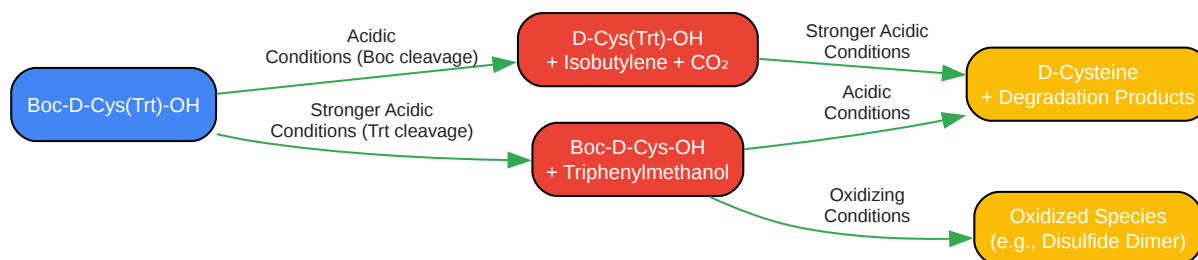
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the storage, stability, and handling of N- α -(tert-Butoxycarbonyl)-S-trityl-D-cysteine (**Boc-D-Cys(Trt)-OH**), a critical building block in peptide synthesis and drug development. Understanding the stability profile of this reagent is essential for ensuring the integrity of synthetic processes and the quality of the final products.

Chemical Properties and Structure

Boc-D-Cys(Trt)-OH is a derivative of the amino acid D-cysteine, featuring two key protecting groups: the acid-labile tert-butoxycarbonyl (Boc) group on the amine and the bulky, also acid-labile, trityl (Trt) group on the thiol side chain.

Chemical Structure:



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